

methanesulfonyl azide safe handling protocol lab scale

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Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

Cat. No.: S1503329

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Properties and Hazards of Methanesulfonyl Azide

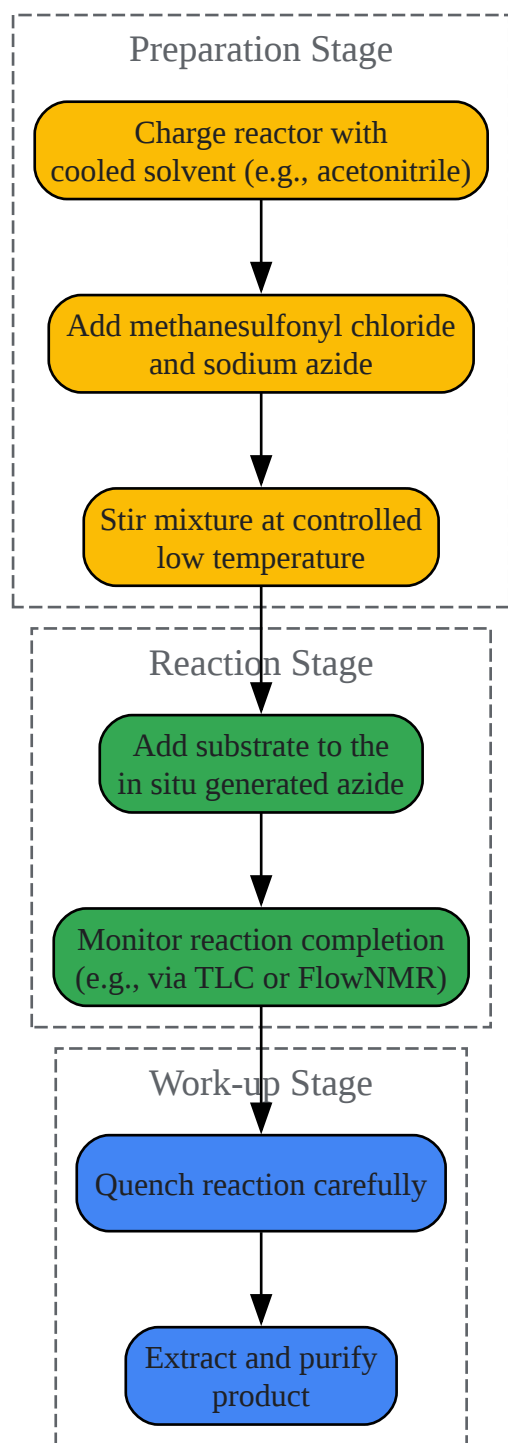
The table below summarizes key information about **methanesulfonyl azide** from the search results [1].

Property	Value / Description
Molecular Formula	CH ₃ N ₃ O ₂ S
Molar Mass	121.12 g·mol ⁻¹
Melting Point	18 °C (64 °F)
Decomposition	Begins at 120 °C (248 °F)
Primary Hazard	Explosive
Common Name	Mesyl azide

A critical point reiterated across multiple sources is that **methanesulfonyl azide**, like many azides, is **explosive** [1]. One search result specifically advises that preparation *in situ* (i.e., generating and using it immediately without isolating it) can be advantageous to mitigate explosion hazards [1].

Experimental Workflow for In Situ Use

Given the explosion risk, handling **methanesulfonyl azide** on a lab scale demands careful planning. The following diagram outlines a general workflow for its *in situ* preparation and use, which is a common risk-reduction strategy.



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General Safety Considerations for Azide Chemistry

While specific protocols for **methanesulfonyl azide** are not available in the search results, the following principles are universally critical for safe azide handling:

- **Personal Protective Equipment (PPE):** Always use a lab coat, safety goggles, face shield, and appropriate chemical-resistant gloves (consult a glove compatibility chart). Consider using a blast shield, especially during scale-up.
- **Engineering Controls:** Perform all operations involving the handling or weighing of solid azides in a properly functioning fume hood.
- **Minimize Quantities:** Do not stockpile or store **methanesulfonyl azide** for long periods. The *in situ* preparation method is strongly recommended to avoid isolating and storing the pure compound [1].
- **Avoid Contamination:** Use dedicated, non-metallic tools (e.g., Tefcoated spatulas) to prevent contamination by metal salts, which can catalyze decomposition.
- **Emergency Preparedy:** Know the location of emergency showers and eyewash stations. Have a response plan for spills or exposures.

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References

1. - Wikipedia Methanesulfonyl azide [en.wikipedia.org]

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